

A Comprehensive Spectroscopic Guide to 3-[4-(acetylamino)phenyl]acrylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[4-(Acetylamino)phenyl]acrylic acid

CAS No.: 7152-04-7

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Introduction

3-[4-(acetylamino)phenyl]acrylic acid, also known as N-acetyl-p-coumaric acid, is a cinnamic acid derivative with significant potential in medicinal chemistry and materials science. As a derivative of p-coumaric acid, a widespread natural phenolic compound, it serves as a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and polymers.^{[1][2]} The precise characterization of its molecular structure is paramount for ensuring purity, verifying synthetic outcomes, and understanding its chemical behavior. This guide provides an in-depth analysis of the core spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—that define this molecule.

This document is designed for researchers and drug development professionals, offering not just raw data, but a field-proven interpretation of the spectra. We will explore the causality behind experimental choices and present the data in a self-validating framework, grounded in authoritative spectroscopic principles.

Molecular Structure and Isomeric Considerations

The structure of **3-[4-(acetylamino)phenyl]acrylic acid** ($C_{11}H_{11}NO_3$, MW: 205.21 g/mol) incorporates three key regions: a 1,4-disubstituted benzene ring, an acetamide group, and a propenoic acid side chain.^[3] The double bond in the acrylic acid moiety gives rise to E/Z (trans/cis) isomerism. The trans isomer, shown below, is generally more stable and common due to reduced steric hindrance. The spectral data presented herein corresponds to this (E)-isomer, which is characterized by a large coupling constant between the vinylic protons in 1H NMR spectroscopy.^[4]

Molecular structure of (E)-3-[4-(acetylamino)phenyl]acrylic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structural elucidation of organic molecules in solution. Both 1H and ^{13}C NMR are essential for confirming the carbon skeleton and the specific arrangement of protons.

Expertise in Experimental Design: Protocol for NMR Analysis

The choice of solvent and experimental parameters is critical for acquiring a high-quality, interpretable spectrum.

Protocol:

- **Sample Preparation:** Accurately weigh approximately 10-15 mg of the dried compound.
- **Solvent Selection:** Dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
 - **Causality:** DMSO- d_6 is the solvent of choice for this molecule. Its high polarity readily dissolves the compound, and more importantly, its non-exchangeable nature allows for the clear observation of labile protons, such as the carboxylic acid (-COOH) and amide (-NH) protons, which would be lost in solvents like D_2O or CD_3OD .
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

- **Data Acquisition:** Acquire spectra on a 400 MHz (or higher) spectrometer. For ^1H NMR, a standard pulse program with 16-32 scans is typically sufficient. For ^{13}C NMR, a proton-decoupled experiment (e.g., zgpg30) with a larger number of scans (1024 or more) is required due to the low natural abundance of the ^{13}C isotope.

Workflow for NMR spectral acquisition and analysis.

^1H NMR Spectral Data (Predicted, 400 MHz, DMSO- d_6)

The ^1H NMR spectrum provides a definitive map of the proton environments. The predicted data, based on analysis of structurally similar compounds, is summarized below.^{[4][5]}

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
~12.3	br s	-	1H	Carboxylic Acid (-COOH)
~10.1	s	-	1H	Amide (-NH)
~7.65	d	~8.5	2H	Aromatic (H-2, H-6, ortho to NHAc)
~7.55	d	15.9	1H	Vinylic (H- β , trans to COOH)
~7.50	d	~8.5	2H	Aromatic (H-3, H-5, ortho to acrylic)
~6.40	d	15.9	1H	Vinylic (H- α , cis to COOH)
~2.05	s	-	3H	Acetyl Methyl (-COCH ₃)

Expert Interpretation:

- **Labile Protons:** The broad singlet above 12 ppm is characteristic of a carboxylic acid proton. The sharp singlet around 10 ppm is typical for an amide N-H proton. Their presence is a key validation of the chosen solvent (DMSO-d₆).
- **Vinylic Protons:** The two doublets at ~7.55 and ~6.40 ppm confirm the acrylic acid side chain. The large coupling constant of ~16 Hz is definitive proof of a trans (E) configuration.^[4] The downfield shift of H-β relative to H-α is due to its conjugation with the aromatic ring and deshielding by the carbonyl group.
- **Aromatic Protons:** The two doublets at ~7.65 and ~7.50 ppm, each integrating to 2H, form a classic AA'BB' splitting pattern, which is unequivocal evidence of 1,4-disubstitution on the benzene ring.
- **Acetyl Group:** The singlet at ~2.05 ppm integrating to 3H is the signature of the acetyl methyl group.^[5]

¹³C NMR Spectral Data (Predicted, 100 MHz, DMSO-d₆)

The ¹³C NMR spectrum reveals the carbon framework of the molecule.

Chemical Shift (δ, ppm)	Assignment
~168.5	Amide Carbonyl (C=O)
~167.8	Carboxylic Acid Carbonyl (C=O)
~142.0	Aromatic (C-4, attached to N)
~141.5	Vinylic (C-β)
~129.5	Aromatic (C-1, attached to vinyl)
~129.0	Aromatic (C-2, C-6)
~119.0	Aromatic (C-3, C-5)
~118.5	Vinylic (C-α)
~24.0	Acetyl Methyl (-CH ₃)

Expert Interpretation:

- **Carbonyl Carbons:** Two distinct signals in the downfield region (~168 ppm) confirm the presence of two carbonyl groups (amide and carboxylic acid).[5]
- **Aromatic & Vinylic Carbons:** The signals between 118 and 142 ppm correspond to the eight sp^2 hybridized carbons of the benzene ring and the double bond. The quaternary carbons (C-1 and C-4) are typically weaker in intensity.
- **Aliphatic Carbon:** The single upfield signal around 24 ppm is characteristic of the acetyl methyl carbon.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the key functional groups within a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: Acquiring the IR Spectrum

Protocol (Attenuated Total Reflectance - ATR):

- **Instrument Preparation:** Record a background spectrum of the clean ATR crystal (typically diamond or germanium) to subtract atmospheric (H_2O , CO_2) contributions.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Apply consistent pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Scan the sample over the range of $4000\text{--}400\text{ cm}^{-1}$. Co-add 16-32 scans to achieve a good signal-to-noise ratio.

Fingerprint Region

C-H Bend
(Out-of-plane)
~980, 830 cm^{-1}

N-H Bend
(Amide II)
~1540 cm^{-1}

Double Bond Region

C=C Stretch
(Aromatic)
~1600, 1510 cm^{-1}

C=C Stretch
(Alkene)
~1640 cm^{-1}

C=O Stretch
(Amide I)
~1670 cm^{-1}

C=O Stretch
(Acid)
~1700 cm^{-1}

Stretching Vibrations

C-H Stretch
(Aromatic/Vinylic)
~3100-3000 cm^{-1}

N-H Stretch
(Amide)
~3300 cm^{-1}

O-H Stretch
(Carboxylic Acid)
~3000-2500 cm^{-1} (broad)

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Correlation of key functional groups to IR spectral regions.

IR Spectral Data Analysis

The IR spectrum is a superposition of the vibrations of its constituent parts: the acetanilide and the phenylacrylic acid moieties. The predicted key absorption bands are listed below.^{[6][7]}

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment	Vibration Type
~3300	Strong	Amide	N-H Stretch
3000–2500	Broad	Carboxylic Acid	O-H Stretch
~1700	Strong	Carboxylic Acid	C=O Stretch
~1670	Strong	Amide (Amide I Band)	C=O Stretch
~1640	Medium	Alkene	C=C Stretch
~1600, 1510	Strong	Aromatic Ring	C=C Stretch
~1540	Strong	Amide (Amide II Band)	N-H Bend
~980	Strong	trans-Alkene	C-H Bend (oop)
~830	Strong	1,4-disubstituted Aromatic	C-H Bend (oop)

Expert Interpretation:

- **Hydrogen Bonding:** The very broad absorption centered around 3000-2500 cm⁻¹ is characteristic of the O-H stretch in a hydrogen-bonded carboxylic acid dimer. Overlapping this is the sharp, strong N-H stretch of the amide group around 3300 cm⁻¹.
- **Carbonyl Region:** This region is definitive. Two distinct, strong C=O stretching bands are expected: one for the conjugated carboxylic acid (~1700 cm⁻¹) and one for the amide I band (~1670 cm⁻¹). Their presence is a crucial confirmation of the structure.
- **Fingerprint Region:** The strong band near 980 cm⁻¹ is highly diagnostic for the out-of-plane (oop) bending of a trans-disubstituted alkene. The band near 830 cm⁻¹ is equally diagnostic for the C-H out-of-plane bending of a 1,4-disubstituted (para) aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues through the analysis of its fragmentation patterns.

Experimental Protocol: ESI-MS

Electrospray Ionization (ESI) is a soft ionization technique ideal for polar, non-volatile molecules like this one, as it typically keeps the molecular ion intact.

Protocol:

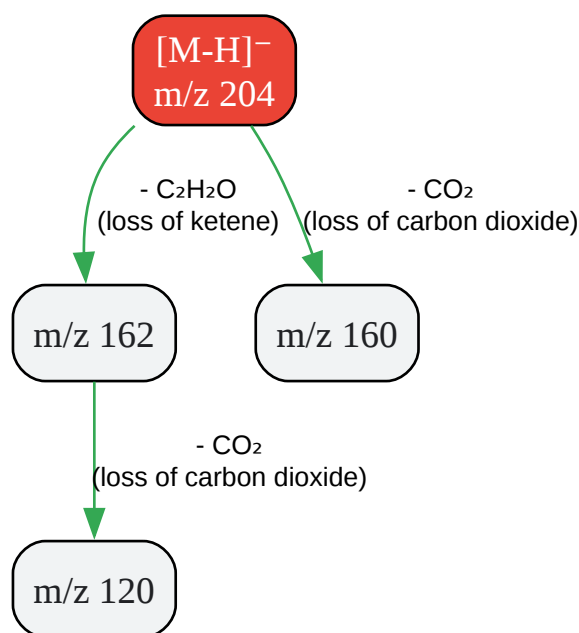
- Sample Preparation: Prepare a dilute solution of the compound (~10-50 µg/mL) in a suitable solvent like methanol or acetonitrile.
- Ionization Mode: The analysis can be run in either positive or negative ion mode.
 - Causality (Positive Mode): The amide nitrogen can be protonated, making positive mode ($[M+H]^+$) a viable option.
 - Causality (Negative Mode): The carboxylic acid is easily deprotonated, making negative mode ($[M-H]^-$) highly sensitive and often preferred for acidic compounds.
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 50-500 amu).

Mass Spectrum Analysis

Given the molecular formula $C_{11}H_{11}NO_3$, the exact mass is 205.07.

- Expected Molecular Ion (Negative Mode): $[M-H]^- = m/z$ 204
- Expected Molecular Ion (Positive Mode): $[M+H]^+ = m/z$ 206

The fragmentation pattern provides a self-validating system to confirm the connectivity of the molecule.



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Proposed key fragmentation pathway in negative ion ESI-MS/MS.

Expert Interpretation of Fragmentation:

- [m/z 204]: The deprotonated molecular ion (base peak in negative mode).
- [m/z 162]: A highly characteristic fragment resulting from the loss of ketene (CH₂=C=O, 42 Da) from the acetylamino group. This fragmentation confirms the presence of the N-acetyl moiety.
- [m/z 160]: Loss of carbon dioxide (CO₂, 44 Da) directly from the molecular ion via decarboxylation of the acrylic acid group.
- [m/z 120]: Subsequent loss of carbon dioxide from the m/z 162 fragment, corresponding to the 4-vinylaniline anion.

Conclusion

The structural identity of **3-[4-(acetylamino)phenyl]acrylic acid** is unequivocally established through the synergistic application of NMR, IR, and Mass Spectrometry. ¹H NMR confirms the (E)-alkene stereochemistry and the 1,4-disubstituted aromatic pattern. ¹³C NMR validates the

complete carbon skeleton. IR spectroscopy provides rapid confirmation of all key functional groups, including the amide, carboxylic acid, and alkene moieties. Finally, mass spectrometry verifies the molecular weight and reveals a fragmentation pattern consistent with the assigned structure. Together, these techniques provide a robust and self-validating analytical package for the comprehensive characterization of this important chemical entity.

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- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 3-[4-(acetylamino)phenyl]acrylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1277011/docs#a-comprehensive-spectroscopic-guide-to-3-4-acetylamino-phenyl-acrylic-acid>]

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